

Methanol-d4: A Comprehensive Technical Guide to Safe Handling and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methanol-d4

Cat. No.: B120146

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety precautions and handling guidelines for **Methanol-d4** (CD_3OD), a deuterated solvent essential for various applications in research and pharmaceutical development, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of experimental results.

Core Safety and Hazard Information

Methanol-d4, while an invaluable tool, is a hazardous substance that demands careful handling. It is a highly flammable liquid and vapor, and is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} It is also known to cause damage to organs, specifically the central nervous system and eyes.^{[1][4]}

Hazard Identification

A summary of the key hazard classifications for **Methanol-d4** is presented below.

Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapor.[1][4][5]
Acute toxicity, Oral	3	H301: Toxic if swallowed.[1][2][3]
Acute toxicity, Dermal	3	H311: Toxic in contact with skin.[1][2][3]
Acute toxicity, Inhalation	3	H331: Toxic if inhaled.[1][2][3]
Specific target organ toxicity - single exposure	1	H370: Causes damage to organs (Eyes, Central nervous system).[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Methanol-d4** is fundamental to its safe handling.

Property	Value
CAS Number	811-98-3[1][5]
Molecular Formula	CD ₄ O[3]
Molecular Weight	36.07 g/mol
Appearance	Colorless liquid[4]
Melting Point	-99 °C to -98 °C[4]
Boiling Point	65 °C to 65.4 °C[4]
Flash Point	11 °C[4]
Density	0.888 g/mL at 25 °C
Solubility	Soluble in water.
Explosive Limits	5.5 - 36.5 %

Exposure Controls and Personal Protection

Strict adherence to exposure controls and the use of appropriate Personal Protective Equipment (PPE) are mandatory when working with **Methanol-d4**.

Exposure Limits

Occupational exposure limits have been established to minimize health risks.

Organization	TWA	STEL
ACGIH	200 ppm	250 ppm[6]
NIOSH	200 ppm (260 mg/m ³)	250 ppm (325 mg/m ³)[6]
OSHA	200 ppm (260 mg/m ³)	-

Personal Protective Equipment (PPE)

The following PPE is required when handling **Methanol-d4**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][6]
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber) are essential. [2] Always inspect gloves for integrity before use.
 - Body Protection: A flame-retardant lab coat and appropriate chemical-resistant clothing should be worn.[1][6]
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][7] If the concentration of **Methanol-d4** in the air is likely to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[8]

Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are crucial to prevent accidents and environmental contamination.

Safe Handling Practices

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[5\]](#)[\[6\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke in areas where **Methanol-d4** is handled.[\[10\]](#)

Storage

- Store in a tightly closed, properly labeled container.[\[1\]](#)[\[2\]](#)
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[11\]](#)
- Store in a locked cabinet or a restricted-access area.[\[1\]](#)
- Protect from moisture as **Methanol-d4** is hygroscopic.[\[1\]](#)

Disposal

- Dispose of waste in accordance with federal, state, and local regulations.[\[2\]](#)
- **Methanol-d4** and its containers should be treated as hazardous waste.[\[4\]](#)
- Do not dispose of down the drain.[\[1\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[\[11\]](#) Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Remove all sources of ignition.[\[6\]](#) Wear appropriate PPE, including respiratory protection.[\[6\]](#)
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[\[6\]](#)

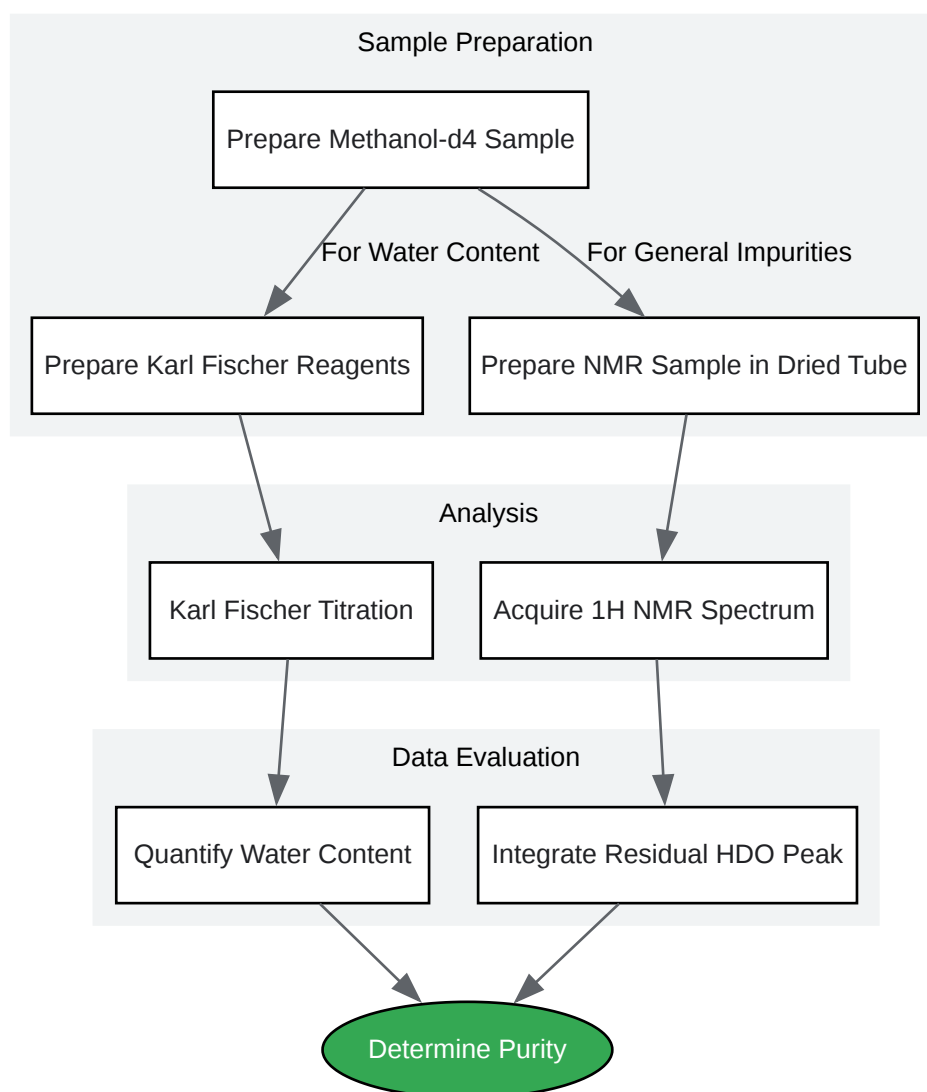
- Methods for Cleaning Up: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[4] Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.

Experimental Protocols and Workflows

The following sections outline general experimental protocols for handling and testing **Methanol-d4**.

Purity Assessment

The most common impurity in deuterated solvents is residual water (H_2O or HDO).[1] The following is a general workflow for assessing the purity of **Methanol-d4**, primarily for water content.



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Workflow for Purity Assessment of **Methanol-d4**.

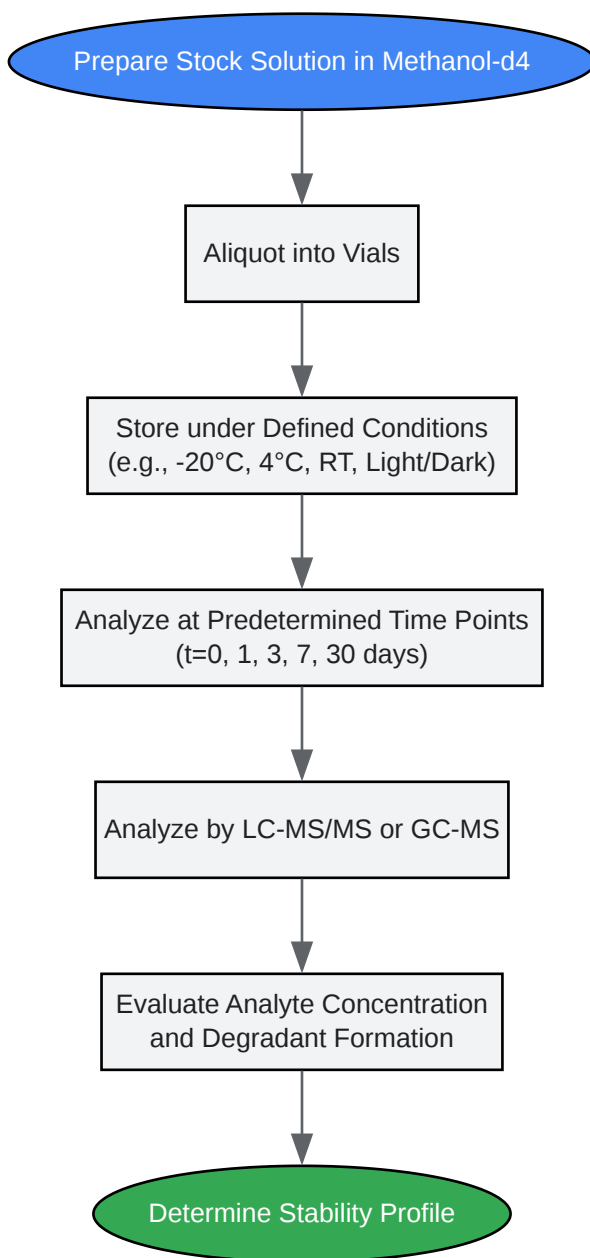
Methodology for Purity Assessment:

- Karl Fischer Titration for Water Content: This is a highly accurate method for quantifying trace amounts of water in a solvent.
 - Apparatus: An automated Karl Fischer titrator.
 - Procedure:
 1. Standardize the Karl Fischer reagent with a known water standard.

2. Inject a known volume or weight of the **Methanol-d4** sample into the titration cell.
 3. The instrument will automatically titrate the sample and calculate the water content.
- ^1H NMR for Residual HDO and Other Impurities: NMR spectroscopy can be used to determine the isotopic purity and identify other protonated impurities.
 - Apparatus: A high-resolution NMR spectrometer.
 - Procedure:
 1. Use a properly dried NMR tube to prevent atmospheric moisture contamination.[\[1\]](#)
 2. Prepare a sample of the neat **Methanol-d4** or a solution of a known standard in **Methanol-d4**.
 3. Acquire a ^1H NMR spectrum.
 4. The chemical shift of the residual HDO peak will vary depending on temperature and sample composition. Integrate this peak and compare it to a reference signal to estimate the water content.
 5. Analyze the spectrum for any other unexpected peaks that may indicate chemical contamination.[\[1\]](#)

Stability Testing

This workflow outlines a general procedure for evaluating the stability of a compound dissolved in **Methanol-d4** over time.



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General Workflow for Stability Testing in **Methanol-d4**.

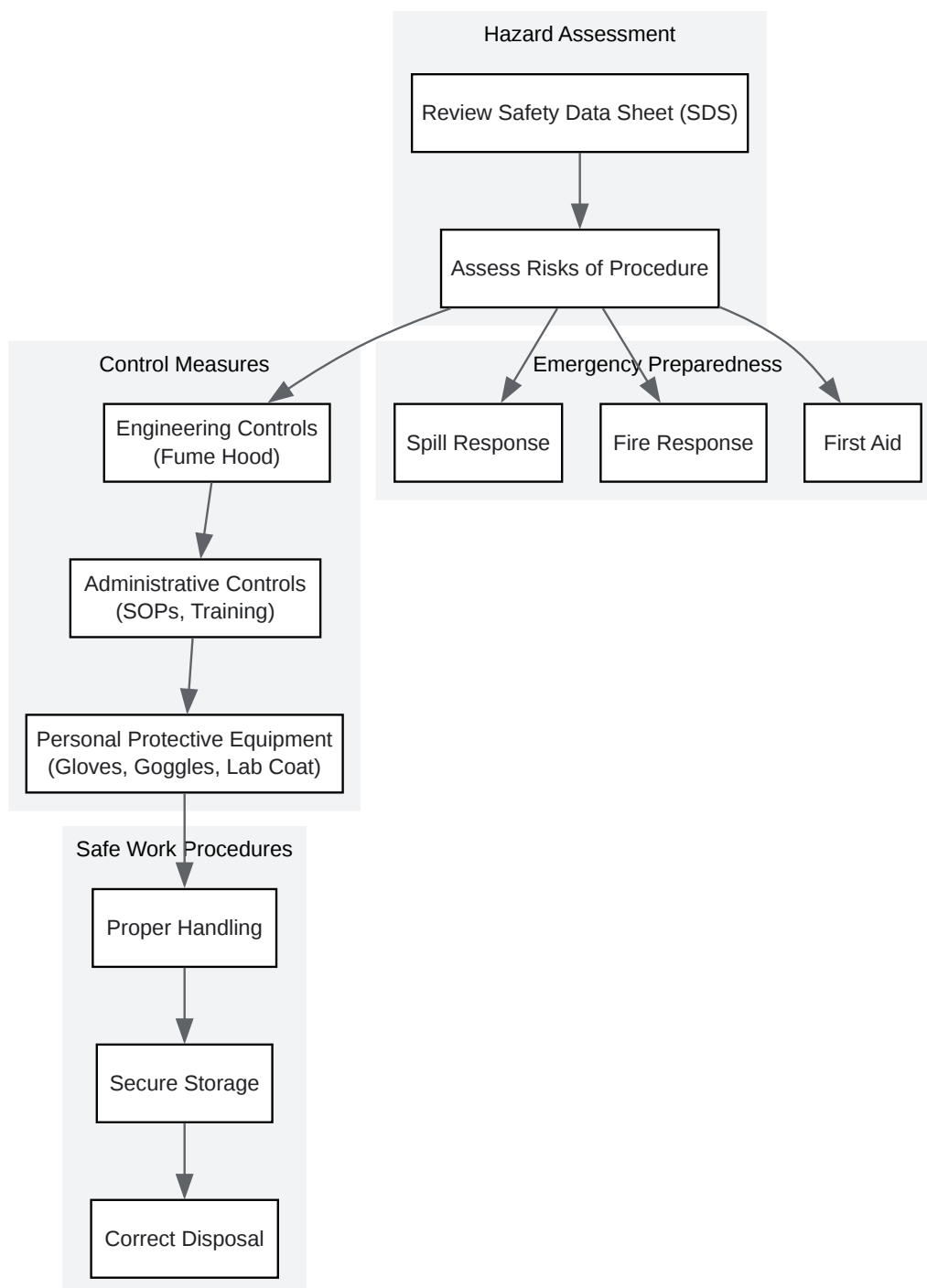
Methodology for Stability Testing:

- Preparation of Stock and Working Solutions:
 - Accurately weigh a precise amount of the compound of interest and dissolve it in a known volume of high-purity **Methanol-d4** to create a stock solution.[6]

- Prepare working solutions at the desired concentrations by diluting the stock solution with **Methanol-d4**.[\[6\]](#)
- Storage:
 - Aliquot the working solutions into appropriate containers (e.g., amber glass vials to protect from light).[\[6\]](#)
 - Store the samples under various conditions (e.g., -20°C, 4°C, room temperature) to assess the impact of temperature on stability.[\[3\]](#)
- Analysis:
 - At specified time points (e.g., 0, 1 week, 1 month, 3 months), analyze the samples using a validated stability-indicating method, such as High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).[\[6\]](#)
 - The analytical method should be able to separate the parent compound from any potential degradation products.[\[6\]](#)
- Data Evaluation:
 - Quantify the concentration of the parent compound at each time point and compare it to the initial concentration (time 0).
 - Identify and, if possible, quantify any degradation products that may have formed.
 - The stability of the compound is typically expressed as the percentage of the initial concentration remaining over time.

Logical Relationship of Safety Precautions

The following diagram illustrates the hierarchical and interconnected nature of safety precautions when working with **Methanol-d4**.



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